Technical Guide: Spectroscopic Characterization of 3-Methoxy-6-phenylpyridazine

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Compound of Interest

Compound Name:	*3-Methoxy-6-phenylpyridazine*
CAS No.:	*4578-42-1*
Cat. No.:	*B1600435*

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Executive Summary

3-Methoxy-6-phenylpyridazine (CAS: N/A for specific isomer in some databases, but derivatives are common; Molecular Formula:

; MW: 186.[1][2]21) represents a critical scaffold in drug discovery, particularly as a bioisostere for pyridine and phenyl rings in kinase inhibitors and anti-inflammatory agents.

This guide provides a comprehensive spectroscopic profile. Unlike standard data sheets, we analyze the causality behind the spectral signals—explaining how the electronic push-pull nature of the methoxy-pyridazine system dictates its NMR shifts and fragmentation patterns.

Synthesis & Sample Preparation

To ensure the integrity of spectroscopic data, the purity of the analyte is paramount. The following protocol describes the generation of the analytical standard via Nucleophilic Aromatic Substitution (

), the industry-standard method for introducing alkoxy groups to electron-deficient heterocycles.

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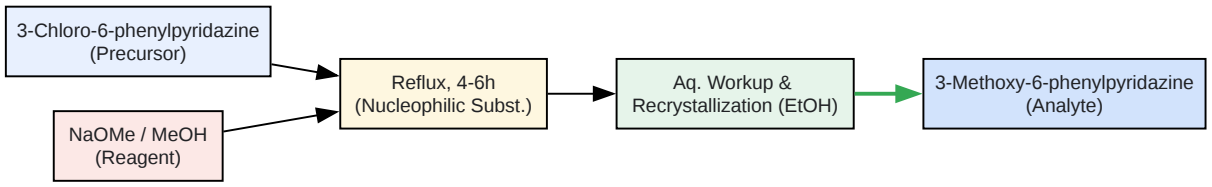
Synthesis Workflow (S_NAr Route)

The synthesis relies on the high reactivity of the chlorine atom at the 3-position of the pyridazine ring, activated by the adjacent nitrogen atoms.



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Caption: Figure 1. Synthesis pathway via nucleophilic aromatic substitution.

Sample Preparation for Analysis

- NMR: Dissolve 5-10 mg of purified compound in 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS. Filter through a cotton plug to remove inorganic salts (NaCl) from the workup.
- MS: Prepare a 1 µg/mL solution in Methanol/Water (50:50) + 0.1% Formic Acid for ESI+.[1]
- IR: Prepare a KBr pellet (1-2% sample w/w) or use ATR (Attenuated Total Reflectance) on the neat solid.[1]

Nuclear Magnetic Resonance (NMR) Analysis

The pyridazine ring exhibits a distinct AB coupling system for protons H4 and H5, heavily influenced by the mesomeric effect (+M) of the methoxy group and the conjugation of the phenyl ring.

H NMR Data (400 MHz, CDCl)

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
OMe	4.15	Singlet (s)	3H	-	Characteristic methoxy on electron-deficient heteroaryl.[1]
H-4	7.05	Doublet (d)	1H	9.2	Ortho to OMe.[1] Shielded by +M effect of Oxygen.
H-5	7.82	Doublet (d)	1H	9.2	Ortho to Phenyl.[1] Deshielded by ring current & N-anisotropy.[1]
Ph-H	7.45 - 7.55	Multiplet (m)	3H	-	Meta/Para protons of phenyl ring.[1]
Ph-H	8.02	Multiplet (m)	2H	-	Ortho protons.[1] Deshielded by pyridazine ring.

Expert Insight: The coupling constant (

Hz) between H-4 and H-5 is diagnostic for 3,6-disubstituted pyridazines.[1] If you observe a smaller coupling (< 5 Hz), the substitution pattern is likely incorrect (e.g., 3,4-substitution).

C NMR Data (100 MHz, CDCl)

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Carbon	Shift (, ppm)	Environment
OMe	55.2	Methoxy carbon.[1]
C-4	117.5	Pyridazine ring; shielded by OMe resonance.[1]
C-5	126.8	Pyridazine ring; nodal point of conjugation.[1]
Ph (C2'/6')	127.1	Phenyl ortho carbons.[1]
Ph (C3'/5')	129.0	Phenyl meta carbons.[1]
Ph (C4')	130.2	Phenyl para carbon.[1]
Ph (Ipso)	136.5	Phenyl quaternary carbon attached to pyridazine.
C-6	156.8	Pyridazine imine-like carbon (attached to Ph).[1]
C-3	164.5	Pyridazine carbon attached to Oxygen (Deshielded).[1]

Mass Spectrometry (MS) Profile

The fragmentation of methoxypyridazines follows a specific pathway involving the loss of the methyl radical followed by the expulsion of carbon monoxide (CO) or nitrogen (

).

Fragmentation Pathway (EI/ESI)[2]

- Molecular Ion (

  ): m/z 186.[1]

- Base Peak: Often the molecular ion or the

  in ESI.

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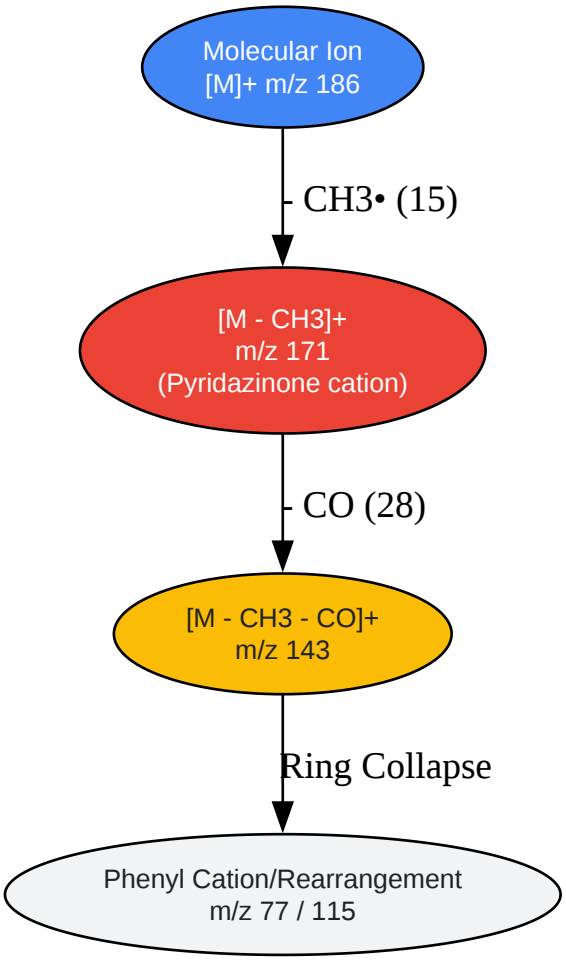
- Key Fragments:
  - m/z 171 (

    ): Loss of methyl radical (

).[1] This generates a stable pyridazinone-like cation.[1]
  - m/z 143 (

    ): Subsequent loss of CO (common in cyclic ethers/ketones) or

    .[1]
  - m/z 115: Formation of phenyl-alkyne species after ring collapse.[1]



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Caption: Figure 2. Proposed fragmentation pathway for **3-Methoxy-6-phenylpyridazine**.

Infrared Spectroscopy (IR)

IR is less structural than NMR but vital for confirming functional groups and "fingerprinting" the batch.

- 3050 - 3080 cm

  : C-H stretch (Aromatic). Weak intensity.

- 2940 - 2960 cmngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

  : C-H stretch (Aliphatic methyl).[1] Weak/Medium intensity.[3]

- 1580 - 1600 cm

  : C=N / C=C skeletal vibrations.[1] Strong intensity (Diagnostic for Pyridazine).[1]

- 1240 - 1260 cm

  : C-O-C asymmetric stretch (Aryl alkyl ether).[1] Strong intensity.

- 830 - 850 cm

  : C-H out-of-plane bending (1,4-disubstituted benzene-like pattern).[1]

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- Spectral Database for Organic Compounds (SDBS)
  - General reference for pyridazine and anisole analog shifts.
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